

# 5-Fluoroisophthalic acid safety and handling

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## Compound of Interest

Compound Name: 5-Fluoroisophthalic acid

Cat. No.: B072099

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An In-depth Technical Guide to the Safe Handling of **5-Fluoroisophthalic Acid**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**5-Fluoroisophthalic acid** (CAS No. 1583-66-0), also known as 5-Fluorobenzene-1,3-dicarboxylic acid, is a fluorinated aromatic carboxylic acid utilized in various research and development applications, including crystal engineering and as a building block in the synthesis of novel pharmaceutical compounds and materials.<sup>[1][2][3]</sup> Its chemical structure, featuring two carboxylic acid groups and a fluorine atom on a benzene ring, dictates its reactivity and also presents specific health and safety considerations that necessitate rigorous handling protocols.<sup>[4]</sup> This guide provides a comprehensive overview of the safety and handling procedures for **5-Fluoroisophthalic acid** to ensure its safe use in a laboratory setting.

## Hazard Identification and GHS Classification

**5-Fluoroisophthalic acid** is classified as a hazardous substance. The primary routes of occupational exposure are inhalation, skin contact, and eye contact. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is categorized as follows:

- Skin Irritation (Category 2): H315 - Causes skin irritation.<sup>[5]</sup>
- Eye Irritation (Category 2A): H319 - Causes serious eye irritation.<sup>[5]</sup>

- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: H335 - May cause respiratory irritation.[5][6]

The signal word for this compound is "Warning".[5] While comprehensive quantitative toxicological data such as LD50 or LC50 values are not readily available in public literature, the identified hazards warrant a cautious approach, treating the substance with the potential for harm if not handled correctly.[7]

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **5-Fluoroisophthalic acid** is provided in the table below.

Property	Value	Reference(s)
CAS Number	1583-66-0	[1][8]
Molecular Formula	C <sub>8</sub> H <sub>5</sub> FO <sub>4</sub>	[1][8]
Molecular Weight	184.12 g/mol	[1][8]
Appearance	Off-white solid	[8]
Purity	Typically ≥97%	[8][9]

## Engineering Controls and Personal Protective Equipment (PPE)

To minimize exposure and ensure a safe working environment, a combination of engineering controls and personal protective equipment is essential. The principle of the hierarchy of controls should be applied, prioritizing engineering solutions to isolate the hazard.

### Engineering Controls

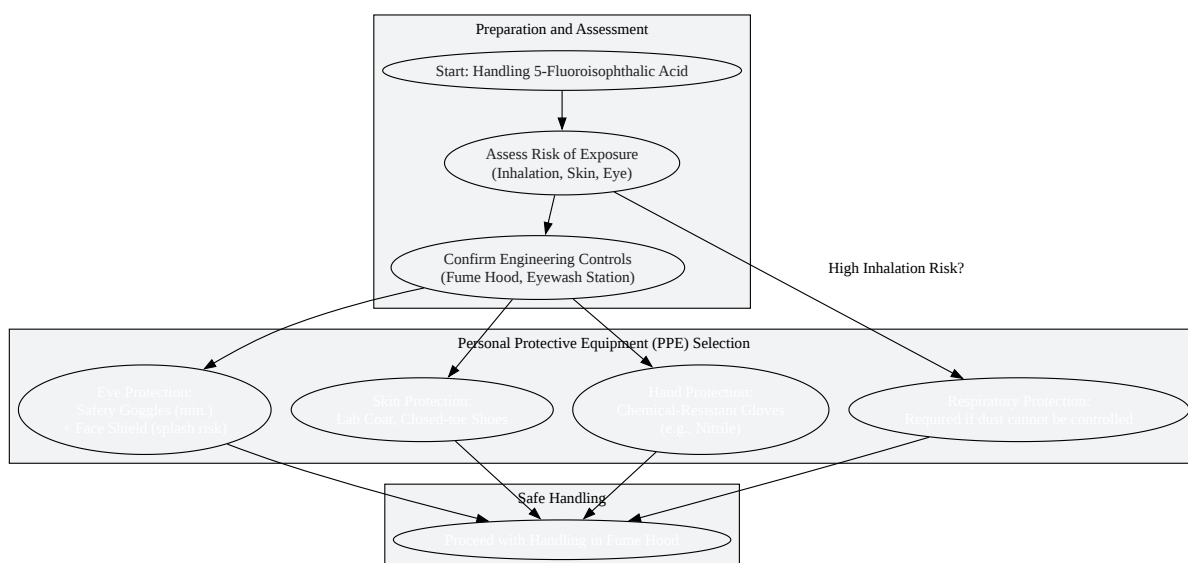
- Ventilation: All work with **5-Fluoroisophthalic acid** powder should be conducted in a well-ventilated area. A certified chemical fume hood is mandatory when handling the solid to prevent the inhalation of dust particles.[5][6] Local exhaust ventilation should be used to keep airborne concentrations as low as possible.[5]

- Safety Stations: Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation where the chemical is handled.[5][10]

## Personal Protective Equipment (PPE)

The selection of PPE is critical for preventing direct contact with **5-Fluoroisophthalic acid**.

- Eye and Face Protection: Chemical splash-resistant safety glasses or goggles with side protection are mandatory.[5][11] For operations with a higher risk of splashing, a face shield should be worn in addition to goggles.[5][12] All eyewear must be tested and approved under appropriate government standards such as OSHA 29 CFR 1910.133 or EU EN166.[5][10]
- Skin Protection:
  - Gloves: Wear chemically resistant, impervious gloves. While specific breakthrough times for **5-Fluoroisophthalic acid** are not widely published, gloves made of nitrile or butyl rubber are generally recommended for handling acidic compounds.[11][13] It is crucial to inspect gloves for any signs of degradation or puncture before use and to change them frequently.
  - Protective Clothing: A laboratory coat is the minimum requirement.[5] For larger quantities or tasks with a higher risk of spillage, a chemical-resistant apron or coveralls should be worn.[12] All protective clothing should be removed before leaving the work area.[14]
- Respiratory Protection: If engineering controls are insufficient to maintain airborne concentrations below exposure limits, or during emergency situations, a NIOSH-approved respirator with a particle filter is necessary.[6] Respirators are not a substitute for effective engineering controls.[5]



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## Safe Handling and Storage Protocols

Adherence to strict protocols during handling and storage is fundamental to preventing accidents and exposure.

## Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is donned correctly and that engineering controls are functioning properly. Read the Safety Data Sheet (SDS) thoroughly.  
[5]
- Dispensing: Weigh and handle the solid chemical in a fume hood to minimize dust generation and inhalation.[5]
- Avoid Contact: Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[5]
- Hygiene: Wash hands thoroughly with soap and water after handling, and before eating, drinking, or smoking.[5] Contaminated clothing should be removed immediately and washed before reuse.[5]

## Storage Requirements

- Container: Store in a tightly closed container when not in use.[5] Polyethylene or polypropylene containers are suitable.
- Conditions: Keep in a cool, dry, and well-ventilated area.[5][9]
- Incompatibilities: Store away from incompatible substances such as strong oxidizing agents.  
[15] Keep away from sources of ignition.[5]

## Emergency Procedures

In the event of an emergency, prompt and correct action is critical.

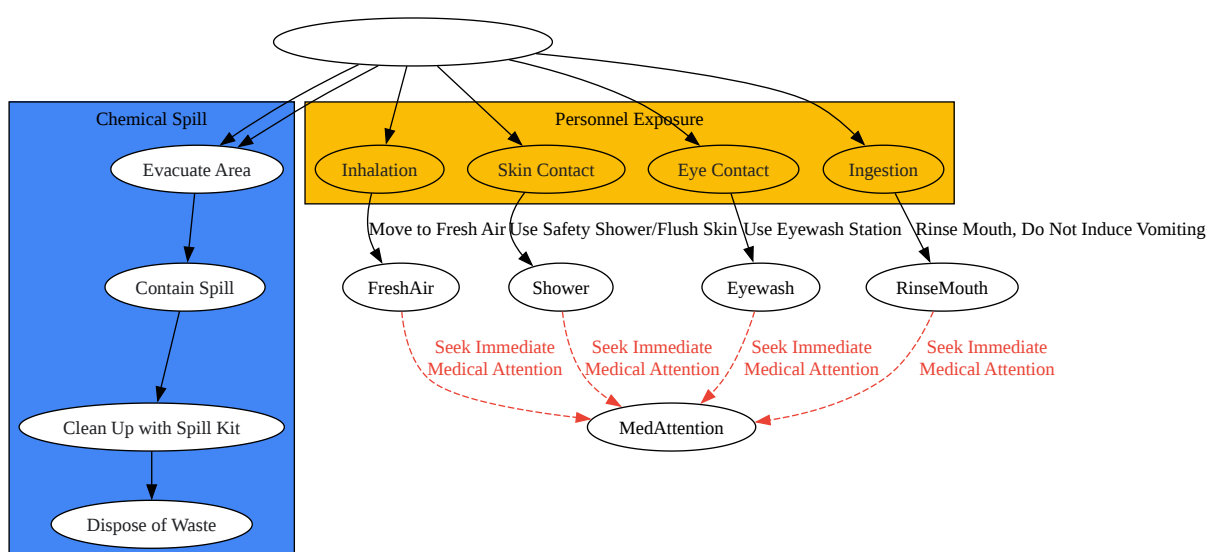
## First-Aid Measures

Exposure Route	First-Aid Protocol	Reference(s)
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, provide oxygen. Seek immediate medical attention.	[5]
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.	[5]
Eye Contact	Immediately flush eyes with plenty of running water for at least 15 minutes, holding the eyelids open. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.	[5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[5]

## Accidental Release Measures

- Evacuate: Keep unprotected personnel away from the spill area.[5]
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains or waterways.[5]

- Cleanup: For minor spills, carefully sweep up or vacuum the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[5]
- Decontamination: Clean the spill area thoroughly.



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## Fire-Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or chemical foam.[5]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[5] Hazardous decomposition products include carbon oxides

and hydrogen fluoride.[5]

- Protective Equipment: Firefighters should wear a NIOSH-approved self-contained breathing apparatus (SCBA) and full protective gear.[5]

## Waste Disposal and Environmental Considerations

- Waste Classification: **5-Fluoroisophthalic acid** and its containers must be disposed of as hazardous waste.[5][14]
- Disposal Procedure: All waste must be handled in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service to dispose of this material.[15] Do not empty into drains or release into the environment.[5]
- Container Disposal: Contaminated packaging should be treated as the substance itself.[14] Empty containers may retain product residue and should be handled with care.

## Conclusion

**5-Fluoroisophthalic acid** is a valuable compound for scientific research and development. However, its hazardous properties, specifically its potential to cause skin, eye, and respiratory irritation, demand a high level of care and adherence to rigorous safety protocols. By implementing robust engineering controls, utilizing appropriate personal protective equipment, and following the detailed handling, storage, and emergency procedures outlined in this guide, researchers can mitigate the risks and ensure a safe laboratory environment.

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